

Application Note: Strategic Characterization of Cyclopropyl-(2-fluoro-benzyl)-amine

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Compound of Interest

Compound Name: Cyclopropyl-(2-fluoro-benzyl)-amine

CAS No.: 625435-02-1

Cat. No.: B1299288

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Executive Summary

Cyclopropyl-(2-fluoro-benzyl)-amine (CAS: 625435-02-1) serves as a critical pharmacophore in the synthesis of CNS-active agents and antiviral therapeutics. Its structural duality—combining a lipophilic, metabolically robust cyclopropyl moiety with an electron-withdrawing 2-fluorobenzyl group—presents unique analytical challenges.

This guide addresses the three primary hurdles in its characterization:

- **Regioisomer Resolution:** Differentiating the 2-fluoro target from likely 3-fluoro and 4-fluoro impurities arising from starting material contamination.
- **Amine Tailing:** Overcoming peak asymmetry caused by the secondary amine's interaction with residual silanols on standard C18 stationary phases.
- **Detection Limits:** Managing the low UV extinction coefficient of the fluorobenzyl chromophore.

Core Recommendation: We propose a multi-modal approach utilizing Fluorophenyl (PFP) Stationary Phases for chromatographic resolution and

F-NMR for absolute structural confirmation.

Physicochemical Profile & Analytical Implications[1] [2]

Property	Value (Approx.)	Analytical Consequence
Molecular Formula		Monoisotopic Mass: 165.0954 Da ()
pKa (Basic Amine)	~9.2 - 9.5	Requires high pH mobile phase (pH > 10) or acidic mobile phase with Charged Surface Hybrid (CSH) columns to suppress ionization/tailing.
LogP	~2.1	Moderately lipophilic; suitable for Reverse Phase LC.
UV Max	~260 nm (Weak), <210 nm (Strong)	Detection at 210 nm is mandatory for trace impurity analysis; MS detection preferred.
Boiling Point	~230°C (Predicted)	Amenable to GC-MS, but derivatization (e.g., TFA-anhydride) improves peak shape.

Method 1: Structural Identification (NMR & MS)

A. Nuclear Magnetic Resonance (NMR)

While

H-NMR confirms the backbone, it struggles to distinguish regioisomers (2-F vs 3-F vs 4-F) due to overlapping aromatic multiplets.

F-NMR is the gold standard here.

- Protocol: Dissolve ~10 mg sample in

or

.

- Critical Observation (

F):

- 2-Fluoro (Ortho): Shift typically around -118 ppm.
- 3-Fluoro (Meta): Shift typically around -113 ppm.
- 4-Fluoro (Para): Shift typically around -115 ppm.
- Note: Shifts are solvent-dependent; run standards if available.

- Coupling Logic (

H): Look for the multiplet splitting of the benzyl

protons. In the 2-fluoro isomer, the

protons often appear as a doublet (coupling to F) or doublet of doublets, distinct from the singlet often seen in non-fluorinated analogs.

B. High-Resolution Mass Spectrometry (HRMS)

- Ionization: ESI Positive Mode (

).

- Fragmentation Pathway:

- m/z 166.10: Parent Ion.

- m/z 109.04: Tropylium ion derivative (2-fluorobenzyl cation) – Diagnostic fragment.
- m/z 58.06: Cyclopropyl-amine fragment (less common in soft ionization).

Method 2: Chromatographic Purity (HPLC/UPLC)

The "Fluorine Separation" Challenge

Standard C18 columns often fail to resolve the 2-F, 3-F, and 4-F isomers because their hydrophobicities are nearly identical.

The Solution: Pentafluorophenyl (PFP) Phases. PFP columns utilize

interactions and dipole-dipole interactions with the fluorine atom on the analyte. This provides "shape selectivity" impossible with C18.

Protocol: UPLC-UV-MS Purity Method

- Column: ACQUITY UPLC CSH Fluoro-Phenyl (1.7 μ m, 2.1 x 100 mm) or Phenomenex Kinetex PFP.
 - Why CSH? The "Charged Surface Hybrid" particle resists amine tailing at low pH.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:

Time (min)	%A	%B	Curve
0.0	95	5	Initial
1.0	95	5	Hold
8.0	40	60	Linear
9.0	5	95	Wash
11.0	95	5	Re-equilibrate

- Detection:
 - UV: 215 nm (primary), 254 nm (secondary).
 - MS: TIC (100-500 Da).

System Suitability Criteria (SSC)

- Tailing Factor (
): NMT 1.5 for the main peak (Crucial for amines).
- Resolution (
): > 2.0 between 2-Fluoro and 3-Fluoro isomers (Spike sample with 1% 3-Fluoro isomer to validate).

Method 3: Residual Solvents & Volatile Impurities (GC-FID/MS)

Since the starting material Cyclopropylamine is highly volatile (BP ~50°C) and lacks a strong UV chromophore, HPLC is insufficient for its quantification.

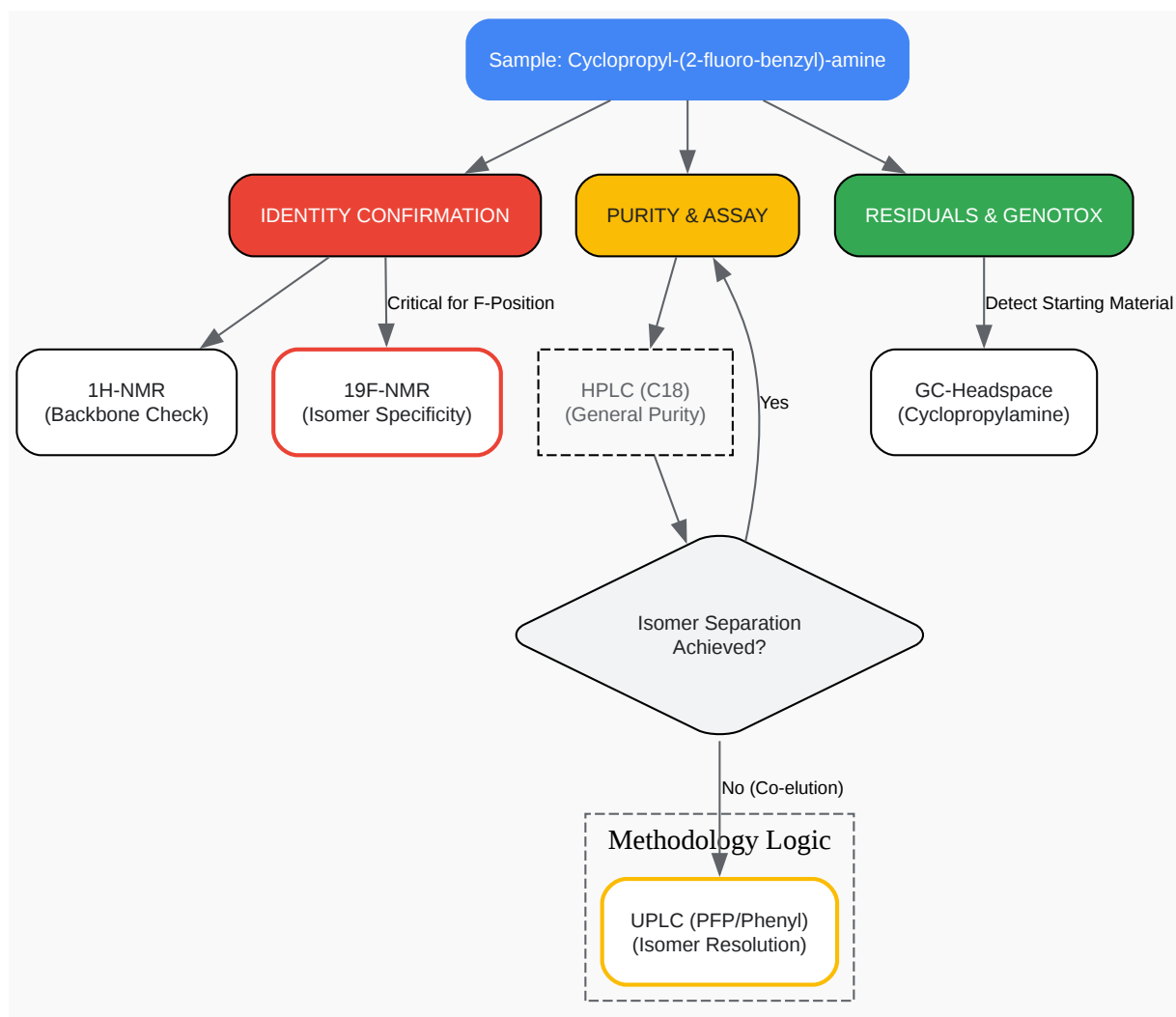
Protocol: Headspace GC-FID

- Diluent: Dimethyl Sulfoxide (DMSO) or DMAc.
- Column: DB-624 (or USP G43 equivalent) – 30m x 0.32mm x 1.8µm.

- Carrier Gas: Helium @ 35 cm/sec constant velocity.
- Oven Program:
 - 40°C (Hold 5 min)
 - Ramp 10°C/min to 240°C.
- Rationale: Low initial temperature is required to retain and separate the highly volatile cyclopropylamine from the solvent peak.

Visualizing the Analytical Strategy

The following diagram illustrates the decision matrix for characterizing this molecule, ensuring no critical quality attribute is overlooked.



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Figure 1: Analytical Decision Tree highlighting the necessity of PFP phases for isomer resolution.

References

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